

In-Depth Technical Guide: 4-(Furan-2-ylmethoxy)aniline

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Compound of Interest

Compound Name: 4-(Furan-2-ylmethoxy)aniline

Cat. No.: B070057

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CAS Number: 179246-32-3

Synonyms: 4-(2-Furylmethoxy)phenylamine, 4-((Furan-2-yl)methoxy)benzenamine

This technical guide provides a comprehensive overview of **4-(Furan-2-ylmethoxy)aniline**, a fine chemical intermediate relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis. Due to the limited availability of public data for this specific compound, this guide synthesizes information from supplier specifications and established chemical principles.

Chemical and Physical Properties

Quantitative data for **4-(Furan-2-ylmethoxy)aniline** is primarily available from chemical suppliers. The following tables summarize the key physical and chemical properties.

Table 1: General Properties



Property	Value	Source
CAS Number	179246-32-3	Multiple Suppliers
Molecular Formula	C11H11NO2	Multiple Suppliers
Molecular Weight	189.21 g/mol	BLD Pharm[1]
Physical Form	Solid	Sigma-Aldrich[2]
Purity	≥95%	Santa Cruz Biotechnology[3]

Table 2: Structural Identifiers

Identifier	Value	Source
IUPAC Name	4-((Furan-2-yl)methoxy)aniline	Sigma-Aldrich[2]
SMILES Code	Nc1ccc(OCC2=CC=CO2)cc1	BLD Pharm[1]
InChI Key	Not Widely Reported	-

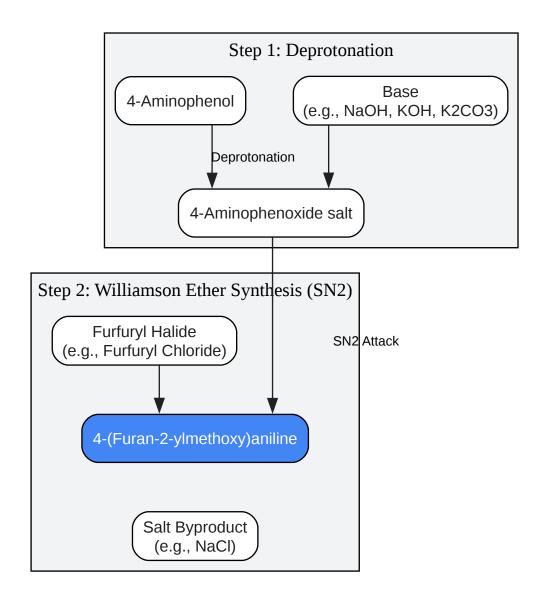
Synthesis

While a specific, peer-reviewed synthesis protocol for **4-(Furan-2-ylmethoxy)aniline** is not readily available in the scientific literature, its structure strongly suggests a synthesis pathway via the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide.[4] In this case, the synthesis would proceed by the reaction of p-aminophenol with a furfuryl halide (e.g., furfuryl chloride or bromide).

Proposed Synthetic Route

The proposed synthesis involves two main steps: the deprotonation of 4-aminophenol to form the more nucleophilic phenoxide, followed by the nucleophilic substitution reaction with a furfuryl halide.





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Caption: Proposed Williamson ether synthesis of 4-(Furan-2-ylmethoxy)aniline.

Detailed Experimental Protocol (Proposed)

This protocol is a general representation of a Williamson ether synthesis and should be adapted and optimized based on laboratory conditions and safety assessments.

- Deprotonation of 4-Aminophenol:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve
 1 equivalent of 4-aminophenol in a suitable polar aprotic solvent such as



dimethylformamide (DMF) or acetonitrile.

- Add 1.1 to 1.5 equivalents of a suitable base, such as potassium carbonate (K₂CO₃) or sodium hydride (NaH). The use of a strong base like NaH would require an anhydrous solvent and an inert atmosphere (e.g., nitrogen or argon). Potassium carbonate is a milder and often safer alternative.[5]
- Stir the mixture at room temperature for 30-60 minutes to allow for the formation of the 4aminophenoxide salt.

Ether Formation:

- To the stirred suspension of the 4-aminophenoxide, add 1 equivalent of furfuryl chloride (or furfuryl bromide) dropwise at room temperature.
- After the addition is complete, heat the reaction mixture to 50-80°C and monitor the reaction progress by thin-layer chromatography (TLC). The reaction time can range from a few hours to overnight.[6]
- Once the reaction is complete (as indicated by the consumption of the starting material),
 cool the mixture to room temperature.

Work-up and Purification:

- Pour the reaction mixture into a separatory funnel containing water and a suitable organic solvent for extraction, such as ethyl acetate.
- Separate the organic layer, and wash it sequentially with water and brine to remove any remaining DMF and inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent in vacuo using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-(Furan-2-ylmethoxy)aniline**.



Safety and Handling

A specific Safety Data Sheet (SDS) for **4-(Furan-2-ylmethoxy)aniline** is not publicly available. Therefore, the following safety information is inferred from the SDSs of its precursors, 4-aminophenol and furfuryl alcohol/chloride, and a structurally related product, 4-methoxyaniline.

Table 3: Hazard Information (Inferred)

Hazard Class	Statement	Basis of Inference
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.	Aniline and its derivatives are generally toxic.[7] Furfuryl alcohol is also toxic by these routes.[8]
Skin Corrosion/Irritation	Causes skin irritation.	Furfuryl alcohol is a known skin irritant.[9]
Eye Damage/Irritation	Causes serious eye irritation/damage.	4-Aminophenol and furfuryl alcohol are known eye irritants. [7][9]
Carcinogenicity/Mutagenicity	Suspected of causing genetic defects and cancer.	Aniline and some of its derivatives are classified as suspected carcinogens and mutagens.[7] Furfuryl alcohol is also a suspected carcinogen.[8]
Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.	Aniline derivatives can affect the blood (methemoglobinemia).[10]

Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.



- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working with the solid material in a way that generates dust, or if heating the compound, a NIOSH-approved respirator may be necessary.

Handling and Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents and strong acids.
- Avoid inhalation of dust and contact with skin and eyes.

Potential Applications and Research Directions

The structural motifs within **4-(Furan-2-ylmethoxy)aniline**, namely the furan ring and the aniline moiety, are present in numerous biologically active compounds and functional materials.

- Pharmaceutical Research: The furan nucleus is a common scaffold in medicinal chemistry.[8]
 Aniline derivatives are also crucial building blocks for many pharmaceuticals. This compound could serve as a precursor for the synthesis of novel kinase inhibitors, antibacterial agents, or other therapeutic molecules.
- Materials Science: Aromatic amines are often used in the synthesis of polymers, dyes, and
 organic electronic materials. The furan group can also be polymerized, suggesting potential
 applications in the development of novel functional polymers.

Given the limited published research on this specific molecule, further studies are warranted to explore its chemical reactivity, biological activity, and potential applications in various scientific fields.

Conclusion

4-(Furan-2-ylmethoxy)aniline (CAS 179246-32-3) is a chemical intermediate with potential for applications in both pharmaceutical and materials science research. While detailed experimental and safety data are scarce, this guide provides a foundational understanding of its properties, a plausible synthetic route based on the Williamson ether synthesis, and essential safety precautions inferred from related compounds. It is imperative for researchers to



conduct a thorough risk assessment and perform small-scale trial reactions to establish safe and optimal experimental conditions.

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